

An In-depth Technical Guide to the Chemical Properties of Dowex® 50 Resin

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Compound of Interest

Compound Name: Dowex 50

Cat. No.: B083139

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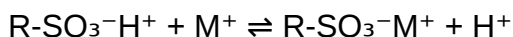
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of Dowex® 50 resin, a strongly acidic cation exchange resin. This document delves into the fundamental characteristics of the resin, including its chemical structure, ion exchange capacity, selectivity, and stability. Detailed experimental protocols for key property analyses are provided, and quantitative data is summarized for ease of comparison.

Core Chemical Properties of Dowex® 50 Resin

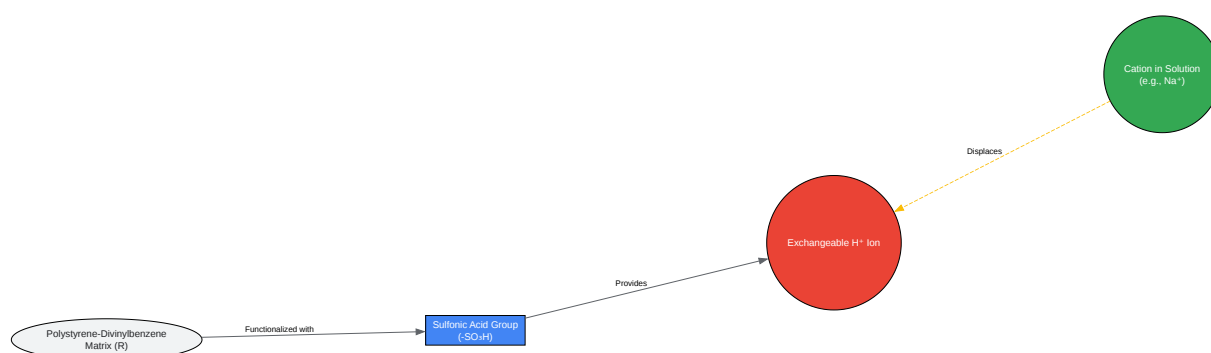
Dowex® 50 is a strong acid cation exchange resin composed of a cross-linked polystyrene backbone with sulfonic acid functional groups (-SO₃H).^[1] The degree of cross-linking, typically with divinylbenzene (DVB), is a critical parameter that significantly influences the resin's properties. Common cross-linking percentages for Dowex® 50 are 2%, 4%, and 8% DVB.

The sulfonic acid functional groups are strong acids, making the resin effective over a wide pH range.^[1] The fundamental ion exchange reaction can be represented as:



Where 'R' represents the polystyrene-divinylbenzene matrix and 'M⁺' is a cation in solution.

Below is a diagram illustrating the fundamental structure of Dowex® 50 resin.



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Figure 1: Simplified structure of Dowex® 50 resin.

Ion Exchange Capacity

The ion exchange capacity is a measure of the quantity of ions that the resin can exchange. It is typically expressed in milliequivalents per gram of dry resin (meq/g) or milliequivalents per milliliter of wet resin (meq/mL). The total exchange capacity is influenced by the degree of cross-linking.

Dowex® 50 Variant	Cross-linking (% DVB)	Total Exchange Capacity (eq/L)	Moisture Content (%)
Dowex® 50WX2	2%	≥ 0.6	74 - 82
Dowex® 50WX4	4%	≥ 1.1	64 - 72
Dowex® 50WX8	8%	≥ 1.7	50 - 58

Table 1: Quantitative properties of different Dowex® 50 variants.

Selectivity

Dowex® 50 resin exhibits selectivity for different cations, which is its preference for one ion over another. This selectivity is influenced by factors such as the ionic charge and the hydrated radius of the ions. Generally, the resin shows a higher affinity for ions with a higher charge and a smaller hydrated radius. The selectivity also increases with a higher degree of cross-linking.

The general selectivity order for some common cations on Dowex® 50 is:



Ion	Selectivity Coefficient (vs. H ⁺) on Dowex® 50W-X8
Li ⁺	0.8
Na ⁺	1.5
K ⁺	2.5
Rb ⁺	2.6
Cs ⁺	2.7
Mg ²⁺	2.9
Ca ²⁺	4.2
Sr ²⁺	5.2
Ba ²⁺	8.7

Table 2: Selectivity coefficients for various cations on Dowex® 50W-X8 relative to the hydrogen ion.

Stability

Dowex® 50 resin exhibits good thermal, chemical, and physical stability.

- **Thermal Stability:** It is stable up to approximately 120°C in the H⁺ and Na⁺ forms.
- **Chemical Stability:** The resin is resistant to dilute acids, bases, and most common organic solvents. However, it is susceptible to degradation by strong oxidizing agents.
- **Physical Stability:** The resin beads are physically robust, although excessive mechanical stress can lead to fragmentation. The degree of swelling and shrinking during ion exchange cycles is influenced by the cross-linking; higher cross-linking leads to lower volume changes.

Experimental Protocols

Determination of Total Ion Exchange Capacity (Titration Method)

This protocol outlines the determination of the total ion exchange capacity of Dowex® 50 resin in the hydrogen form. The method is based on the principle of exchanging the hydrogen ions on the resin with sodium ions from a neutral salt solution, followed by titration of the released acid.[\[2\]](#)[\[3\]](#)

Materials:

- Dowex® 50 resin (H⁺ form)
- 1 M Sodium Chloride (NaCl) solution
- 0.1 M Sodium Hydroxide (NaOH) solution, standardized
- Phenolphthalein indicator
- Deionized water

- Glass chromatography column
- Burette, beaker, Erlenmeyer flask

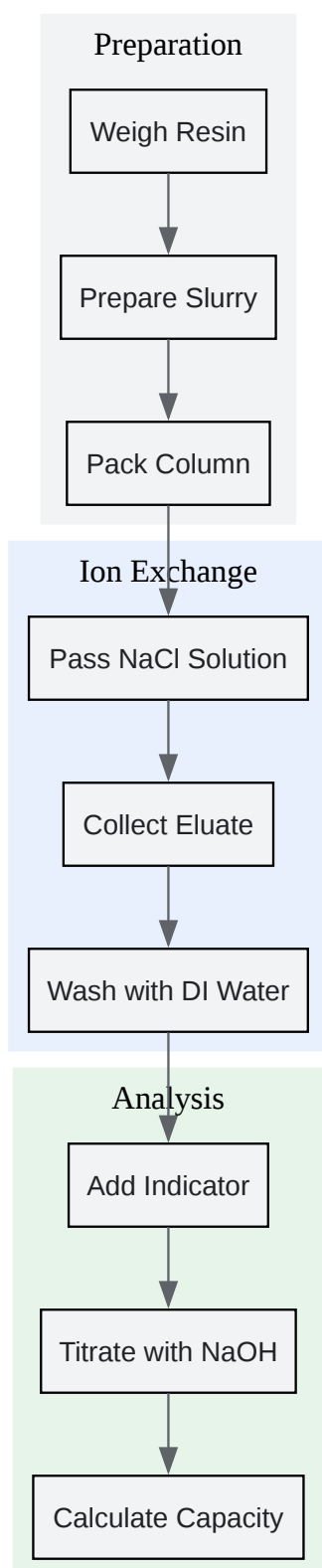
Procedure:

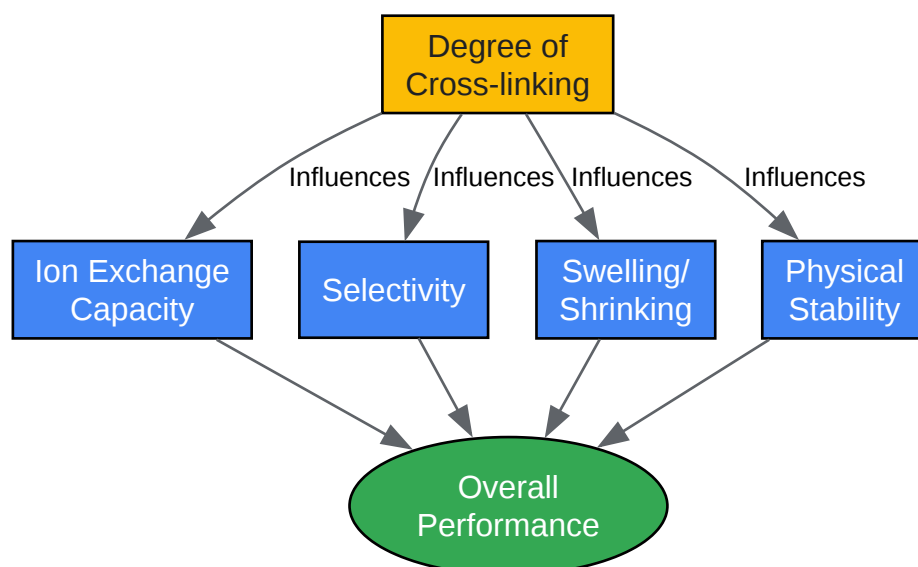
- Resin Preparation: Accurately weigh approximately 1.0 g of the air-dried resin and record the mass.
- Column Packing: Prepare a slurry of the weighed resin in deionized water and pour it into a glass chromatography column plugged with glass wool at the bottom. Allow the resin to settle, ensuring there are no air bubbles in the column.
- Ion Exchange: Pass 50 mL of 1 M NaCl solution through the resin column at a flow rate of approximately 2-3 mL/minute. This will displace the H⁺ ions on the resin with Na⁺ ions.
- Eluate Collection: Collect the eluate from the column in a clean 250 mL Erlenmeyer flask.
- Washing: Wash the column with several portions of deionized water until the eluate is neutral. Collect all the washings in the same Erlenmeyer flask.
- Titration: Add 2-3 drops of phenolphthalein indicator to the collected eluate and titrate with standardized 0.1 M NaOH solution until a persistent pink endpoint is observed.
- Calculation: The total ion exchange capacity in meq/g of dry resin is calculated using the following formula:

$$\text{Capacity (meq/g)} = (V \times M) / W$$

Where:

- V = Volume of NaOH used in the titration (mL)
- M = Molarity of the NaOH solution (mol/L)
- W = Weight of the dry resin (g)





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